

Suppocire CM: A Comprehensive Material Safety Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Suppocire CM

Cat. No.: B1180177

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An In-depth Technical Review for Researchers, Scientists, and Drug Development Professionals

Suppocire CM is a hard fat suppository base with a high melting point, making it particularly suitable for active pharmaceutical ingredients (APIs) that can lower the melting point of the final formulation, such as liquid lipophilic APIs.[1] Comprised of mono-, di-, and triglyceride esters of fatty acids (C10 to C18), with a predominant triester fraction, **Suppocire CM** is a versatile excipient in pharmaceutical development.[1][2] This technical guide provides a detailed overview of its material safety data, experimental protocols derived from safety assessments, and key physical and chemical properties to ensure its safe and effective use in a laboratory setting.

Physicochemical and Safety Data

The following tables summarize the key quantitative data for **Suppocire CM**, compiled from various safety and technical data sheets. This information is critical for risk assessment and the design of experimental protocols in a research and development environment.

Table 1: Physical and Chemical Properties

Property	Value	Source
Form	Solid Pellets	Gattefossé[1]
Color	Whitish	Ingredients To Die For[3]
Odor	Characteristic	Ingredients To Die For[3]
Melting Range	35.6 - 39.6 °C	Gattefossé[1]
Boiling Point	> 250 °C	Ingredients To Die For[3]
Flash Point	> 200 °C	Ingredients To Die For[3]
Auto-ignition Temperature	> 300 °C	Ingredients To Die For[3]
Hydroxyl Value	< 10 mg KOH/g	Gattefossé[1]
Solubility in Water	Insoluble	Ingredients To Die For[3]
Vapor Pressure	Very low	Ingredients To Die For[3]

Table 2: Toxicological Data

Test	Species	Concentration	Result	Reference
Acute Oral Toxicity (LD50)	Rat	Pure	> 2001 mg/kg	Product tested: Suppocire grade NA10[3]
Acute Oral Toxicity (LD0)	Rat	Pure	> 20000 mg/kg	Study on Suppocire grade CM[3]
Primary Cutaneous Irritation	Rabbit	Pure	Non-irritant	Study on Suppocire grade CM[3]
Ocular Irritation	Rabbit	Pure	Slightly irritant	Product tested: Suppocire grade NA10[3]
Cutaneous Irritation (Patch test)	Human	15% in kernel oil	Non-irritant	Product tested: Suppocire grade DM[3]
Sensitization	-	-	No sensitizing effects known	Ingredients To Die For[3]

Table 3: Fire and Explosion Hazard Data

Hazard	Data
Flammability	Not applicable (solid)[3]
Explosion Hazard	Product does not present an explosion hazard[3]
Hazardous Decomposition Products	Carbon monoxide and carbon dioxide[3]

Experimental Protocols

While detailed experimental methodologies are not fully disclosed in the safety data sheets, the following outlines the general procedures based on the provided toxicological data.

Acute Oral Toxicity Study (LD50/LD0)

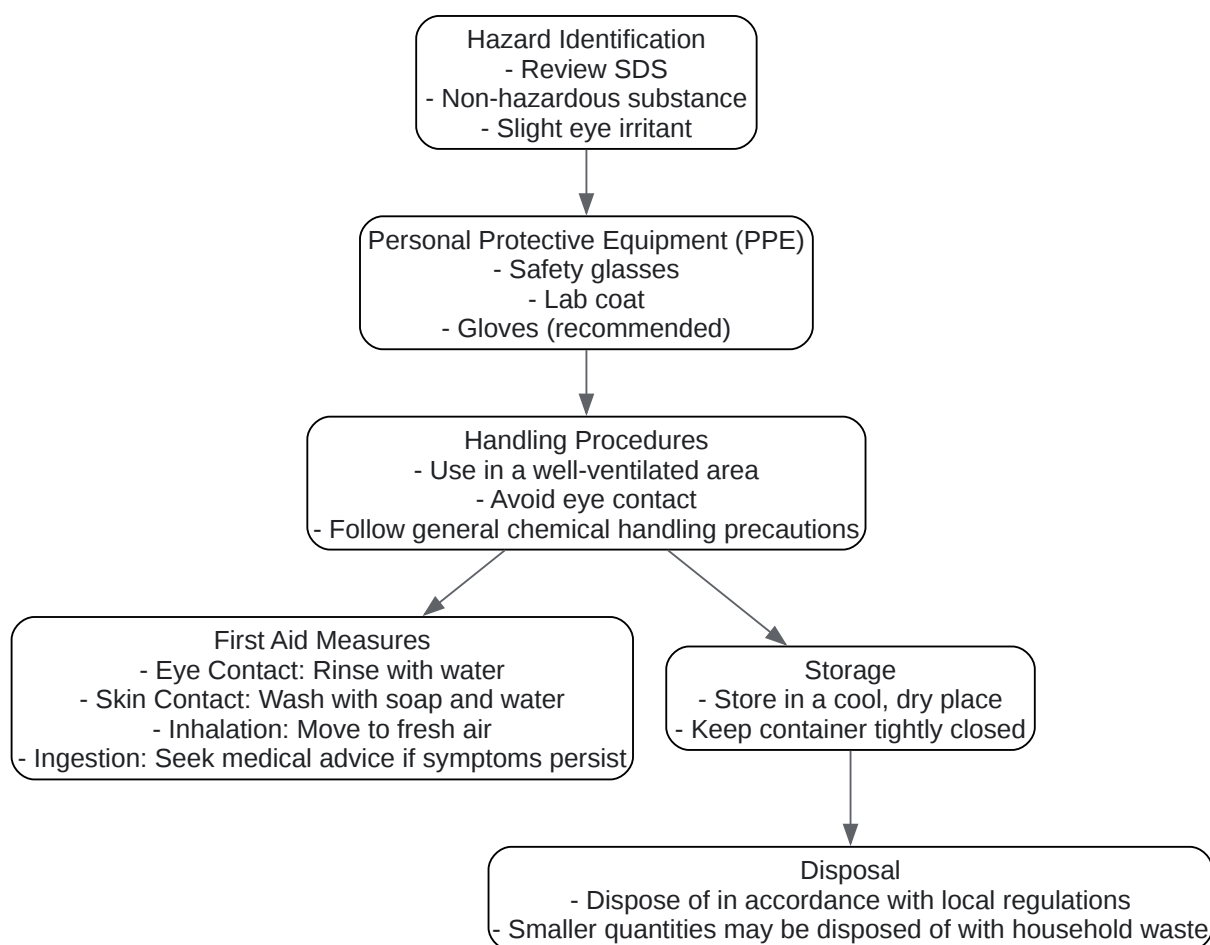
- Objective: To determine the median lethal dose (LD50) or the highest dose that does not cause mortality (LD0) of **Suppocire CM** when administered orally.
- Methodology: A specified dose of pure **Suppocire CM** is administered orally to a group of rats. The animals are then observed for a set period for signs of toxicity and mortality. The LD50 or LD0 value is then calculated based on the observed outcomes.

Primary Cutaneous and Ocular Irritation Studies

- Objective: To assess the potential of **Suppocire CM** to cause skin and eye irritation.
- Methodology: A defined amount of pure **Suppocire CM** is applied to the skin or instilled into the eyes of rabbits. The application sites are then observed for signs of irritation, such as redness, swelling, and discharge, over a specific duration. The level of irritation is scored to determine the final result.

Hazard Identification and Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **Suppocire CM** in a laboratory environment, from hazard identification to disposal.



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Caption: Workflow for Safe Handling of **Suppocire CM** in the Lab.

First Aid and Emergency Procedures

In the event of exposure or accident, the following first aid measures should be taken:

- After inhalation: Move the individual to fresh air. If complaints arise, consult a doctor.[4]

- After skin contact: The product is generally not irritating to the skin.[4] Wash with soap and running water.[5]
- After eye contact: Rinse the opened eye for several minutes under running water.[4]
- After swallowing: If symptoms persist, consult a doctor.[4]

No special measures are typically required for handling, and the substance is not classified as hazardous according to the Globally Harmonized System (GHS).[4] However, adherence to usual precautionary measures for handling chemicals is recommended.[3]

Stability and Reactivity

Suppocire CM is a stable compound under normal storage and handling conditions.

- Reactivity: No dangerous reactions are known.[3]
- Chemical Stability: The product is stable and does not decompose if used according to specifications.[3]
- Conditions to Avoid: No specific conditions to avoid are mentioned.[3]
- Incompatible Materials: No specific incompatible materials have been identified.[3]
- Hazardous Decomposition Products: Under fire conditions, carbon monoxide and carbon dioxide may be produced.[3]

This guide is intended to provide comprehensive safety and handling information for **Suppocire CM** in a laboratory setting. For complete and up-to-date information, always refer to the most recent Safety Data Sheet provided by the manufacturer.

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